

Drofenine Hydrochloride: Basic Information for Handling

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Drofenine hydrochloride

CAS No.: 3146-19-8

Cat. No.: S11145784

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The table below summarizes the key physicochemical and handling information available for **Drofenine hydrochloride**.

Property	Description
Chemical Identity	Synonyms: Hexahydroadiphenine hydrochloride [1] [2]
Molecular Formula / Weight	$C_{20}H_{32}ClNO_2$ / 353.93 g·mol ⁻¹ [1] [3]
Appearance	White to off-white solid [1] [3]
Melting Point	145–147 °C [3]
Solubility	Soluble in DMSO, acetonitrile, chloroform, methanol (slightly to moderately) [1] [2] [3]. Soluble in water (≥ 94.09 mM) [1].
Recommended Storage	2–8°C; sealed storage, away from moisture [1] [3].

Key Handling & Safety Information

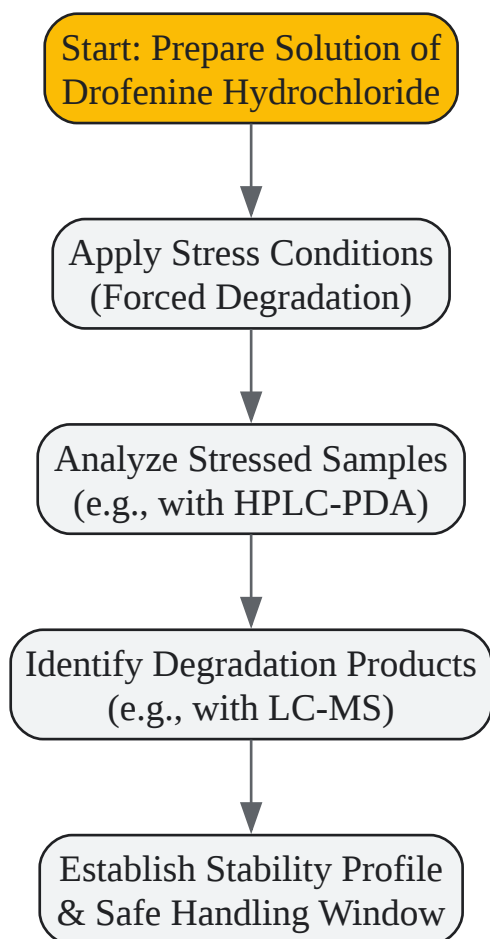
For safe handling in the laboratory, please note the following hazards and precautions based on the Safety Data Sheet [2]:

- **Hazards:** Harmful if swallowed or inhaled. Toxic to aquatic life with long-lasting effects.
- **Precautions:**
 - Use personal protective equipment, including tightly fitting safety goggles and impervious gloves.
 - Avoid breathing dust/mist and handle in a well-ventilated area.
 - Wash thoroughly after handling.
 - Avoid release to the environment.

How to Approach Stability Testing

Since specific stability data for **Drofenine hydrochloride** is not available, you would need to establish it empirically. The general principles of a stability-indicating method, as used for other pharmaceuticals, can serve as a guide [4] [5].

A typical workflow for assessing the stability of a compound in solution involves the following logical steps:



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You can design your stability study based on the conditions outlined in regulatory guidelines (like ICH Q1A(R2)), which typically include [4] [5]:

- **Acidic and Basic Hydrolysis:** Treat with a small volume of dilute HCl or NaOH (e.g., 0.1 N) at elevated temperature (e.g., 60°C) for a short duration [4].
- **Oxidative Stress:** Treat with a small volume of hydrogen peroxide (e.g., 3%) at elevated temperature [4].
- **Thermal Stress:** Expose the solid drug substance to dry heat (e.g., 105°C) and the solution to elevated temperatures [4].
- **Photolytic Stress:** Expose to specified light conditions (e.g., 1.2 million lux hours) [4].

The analysis is typically performed using a stability-indicating High-Performance Liquid Chromatography (HPLC) method with a Photo-Diode Array (PDA) detector, which can separate the parent drug from its degradation products [4].

Recommendations for Your Technical Support Content

Given the information gap, here is how you might structure your troubleshooting guides and FAQs:

- **FAQ:** "What is the stability of **Drofenine hydrochloride** in solution?"
 - **Answer:** "Specific stability data is not available. It is recommended to prepare fresh solutions for each experiment. For long-term studies, the stability under the specific experimental conditions (e.g., solvent, temperature, pH) must be empirically determined using a stability-indicating HPLC method."
- **Troubleshooting Guide:** Issue: "Observed loss of activity or precipitate in solution."
 - **Potential Cause:** "Chemical degradation or instability in the solvent system."
 - **Suggested Action:** "1. Prepare a fresh solution. 2. Analyze the old solution by HPLC to check for new degradation peaks. 3. If possible, test the biological activity of a fresh solution versus the old one to confirm."

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References

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